

Essential Safety and Operational Guidance for Handling 1-Cyanovinyl Acetate

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Compound of Interest

Compound Name: 1-Cyanovinyl acetate

Cat. No.: B1194761

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For Immediate Implementation: This document provides critical safety and logistical information for all laboratory personnel handling **1-Cyanovinyl acetate**. Adherence to these protocols is mandatory to ensure a safe research environment.

Compound of Interest: **1-Cyanovinyl acetate** Synonyms: 2-Acetoxyacrylonitrile, 1-Acetoxy-1-cyanoethylene, Acetic Acid 1-Cyanovinyl Ester^[1] CAS Number: 3061-65-2

Hazard Identification and Immediate Precautions

1-Cyanovinyl acetate is a highly hazardous chemical that poses significant health risks.^{[2][3]} It is classified as a combustible liquid.^[4]

Summary of Hazards:

Hazard Class	GHS Classification	Signal Word
Acute Toxicity, Dermal	Category 2	Danger
Acute Toxicity, Oral	Category 3	Danger
Serious Eye Damage	Category 1	Danger
Skin Irritation	Category 2	Warning
Acute Toxicity, Inhalation	Category 3	Danger

Hazard Statements:

- H310: Fatal in contact with skin.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- H301: Toxic if swallowed.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- H331: Toxic if inhaled.[\[3\]](#)
- H318: Causes serious eye damage.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- H315: Causes skin irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- H227: Combustible liquid.[\[4\]](#)

Immediate Actions:

- Do not handle until all safety precautions have been read and understood.[\[5\]](#)
- Avoid all contact with skin, eyes, and clothing.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[4\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[4\]](#)

Personal Protective Equipment (PPE)

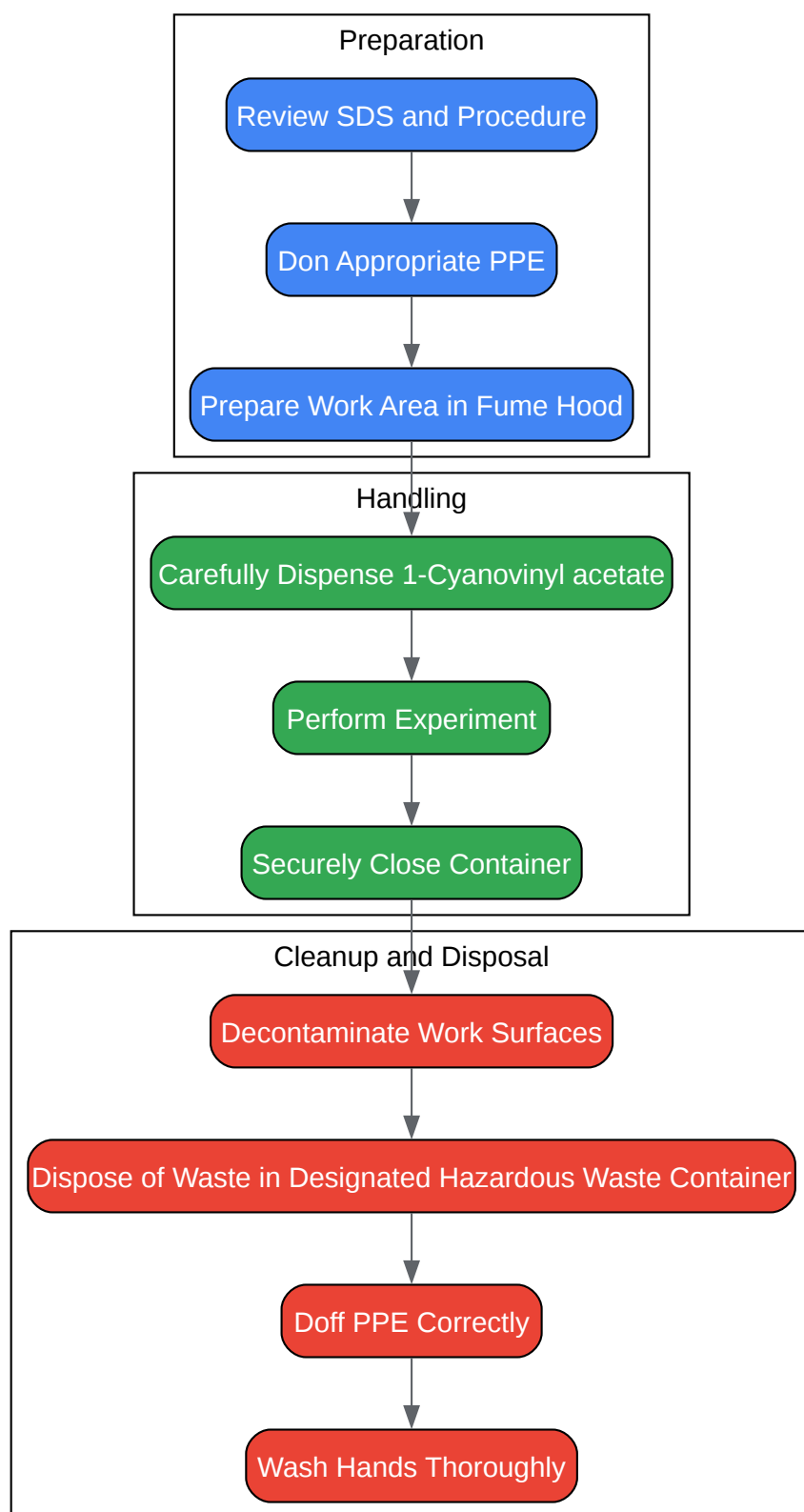
Strict adherence to the following PPE requirements is mandatory for all personnel handling **1-Cyanovinyl acetate**.

PPE Category	Recommended Equipment	Specifications and Use
Eye and Face Protection	Safety Goggles and Face Shield	Must be worn at all times to protect against splashes.[6]
Hand Protection	Chemical-Resistant Gloves	Impermeable gloves (e.g., Butyl rubber, Viton®) are required. Double gloving is recommended.[7]
Body Protection	Chemical-Resistant Lab Coat or Apron	A lab coat made of a material resistant to chemicals should be worn over personal clothing.
Respiratory Protection	NIOSH-approved Respirator	A full-face respirator with appropriate cartridges (e.g., organic vapor and particulate) is necessary, especially when not working in a fume hood.
Foot Protection	Closed-toe Shoes	Required for all laboratory work.

Operational Plan: Step-by-Step Handling Procedure

All handling of **1-Cyanovinyl acetate** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

Workflow for Handling **1-Cyanovinyl Acetate**:



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Caption: Workflow for the safe handling of **1-Cyanovinyl acetate**.

Emergency Procedures

In the event of an exposure or spill, immediate action is critical.

Exposure Route	First Aid Measures
Skin Contact	Immediately take off all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician. [2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician. [2]
Ingestion	Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting. [2]
Inhalation	Move person to fresh air and keep comfortable for breathing. If you feel unwell, get medical advice/attention. [2]

Spill Response:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with inert material (e.g., vermiculite, dry sand) and place it in a sealed container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

All waste containing **1-Cyanovinyl acetate** must be treated as hazardous waste.

- Liquid Waste: Collect in a designated, labeled, and sealed container.
- Solid Waste: Contaminated materials (e.g., gloves, absorbent pads, paper towels) must be placed in a sealed, labeled hazardous waste container.
- Disposal: Dispose of contents/container to an approved waste disposal plant.[4] Do not dispose of down the drain.

Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents, acids, and bases.[2]
- Keep container tightly closed.[2]
- Store locked up.[4]

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- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling 1-Cyanovinyl Acetate]. BenchChem, [2025]. [Online PDF]. Available at:

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